Technical Guide: Safety Data for 3-Fluoro-2-(tributylstannyl)pyridine

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Compound of Interest	
Compound Name:	*3-Fluoro-2-(tributylstannyl)pyridine*
Cat. No.:	*B1317854*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **3-Fluoro-2-(tributylstannyl)pyridine**, compiled from available safety data sheets and chemical databases. It is intended to inform researchers and laboratory personnel of the potential hazards and safe handling procedures for this compound.

Chemical Identification

Identifier	Value
Chemical Name	3-Fluoro-2-(tributylstannyl)pyridine
CAS Number	573675-60-2[1][2]
Molecular Formula	$C_{17}H_{30}FNSn$[1][2]
Molecular Weight	386.14 g/mol [1][2]
MDL Number	MFCD09265496[1]

Physical and Chemical Properties

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Property	Value
Form	Solid
Boiling Point	372.5 ± 52.0 °C (Predicted)[3]
pKa	2.78 ± 0.29 (Predicted)[3]
Flash Point	Not applicable[1]

Hazard Identification

This compound is classified as hazardous. The signal word is "Danger".[1]

Hazard Statements:

- H301: Toxic if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H360FD: May damage fertility. May damage the unborn child.[1]
- H372: Causes damage to organs through prolonged or repeated exposure.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)[1]
- Acute Toxicity, Dermal (Category 4)[1]
- Skin Irritation (Category 2)[1]
- Eye Irritation (Category 2)[1]

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- Reproductive Toxicity (Category 1B)[1]
- Specific Target Organ Toxicity, Repeated Exposure (Category 1)[1]
- Aquatic Hazard, Acute (Category 1)[1]
- Aquatic Hazard, Chronic (Category 1)[1]

Handling and Storage

Precautionary Statements:

- P202: Do not handle until all safety precautions have been read and understood.[1]
- P273: Avoid release to the environment.[1]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/ physician. [1]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Storage:

- Storage Class Code: 6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.[1]
- Storage Temperature: Inert atmosphere, Room Temperature.[3]

Experimental Protocols and Logical Workflow

Detailed experimental protocols involving **3-Fluoro-2-(tributylstannyl)pyridine** are not available in the provided search results. The following diagram illustrates a logical workflow for

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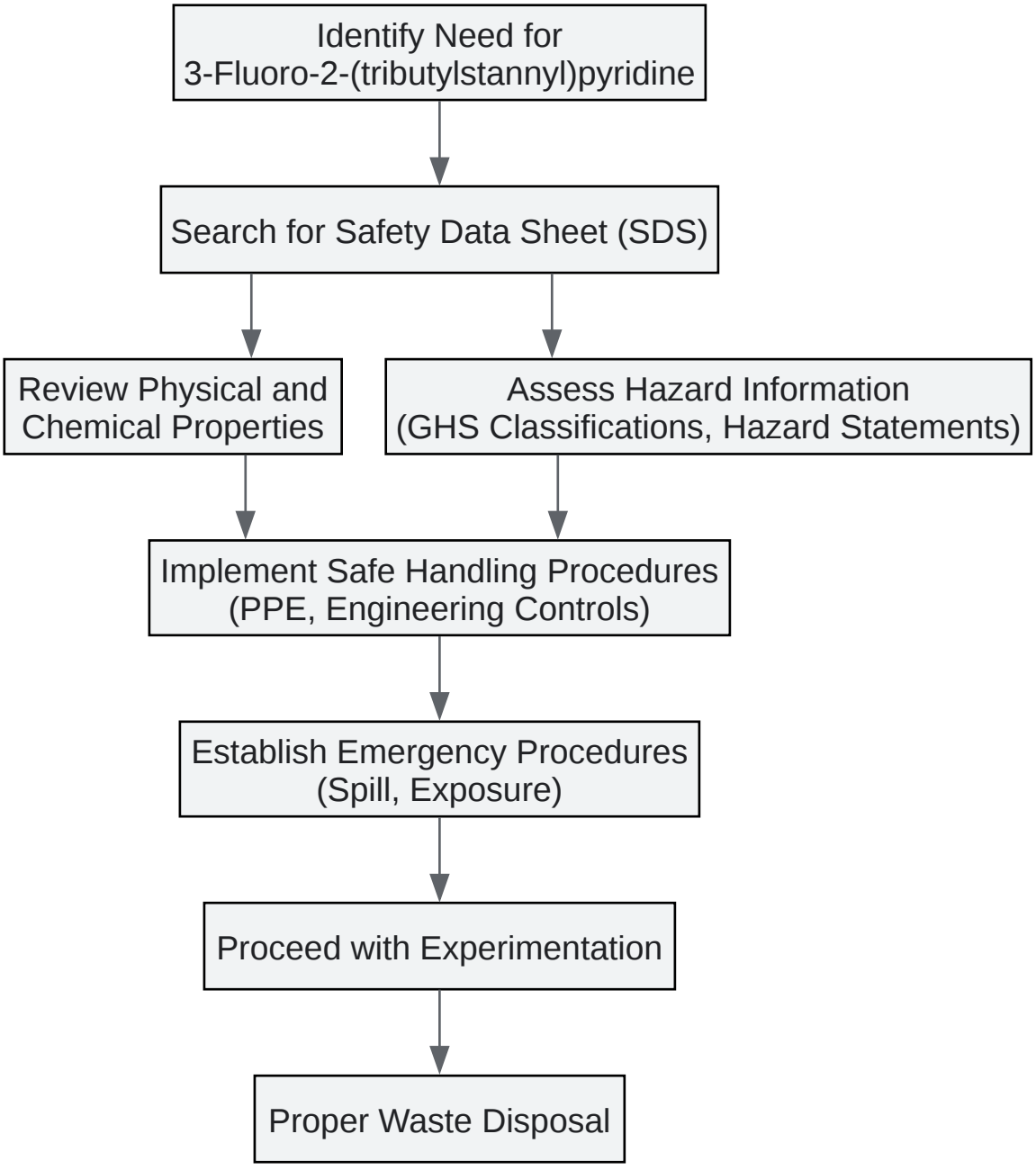
accessing and utilizing safety data for this compound in a research setting.



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Caption: Logical workflow for safe handling of chemical compounds.

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References

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- 2. scbt.com [scbt.com]
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